

Volatility and diffusion characteristics of 4(Z)-Undecenal

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Compound of Interest

Compound Name: 4(Z)-Undecenal

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An In-depth Technical Guide on the Volatility and Diffusion Characteristics of 4(Z)-Undecenal

This technical guide provides a comprehensive overview of the volatility and diffusion characteristics of **4(Z)-Undecenal**, a significant unsaturated aldehyde in the realm of flavor and fragrance chemistry. Aimed at researchers, scientists, and drug development professionals, this document outlines the physicochemical properties, experimental protocols for characteristic determination, and the relevant sensory perception pathways associated with this compound.

Physicochemical Properties of 4(Z)-Undecenal

4(Z)-Undecenal ($C_{11}H_{20}O$) is a volatile organic compound that contributes to the sensory profile of various natural products. A summary of its key physicochemical properties is presented in Table 1, alongside data for related compounds to provide a comparative context.

Property	4(Z)-Undecenal	(Z)-4-Decenal	Undecanal	10-Undecenal
Molecular Formula	C ₁₁ H ₂₀ O	C ₁₀ H ₁₈ O	C ₁₁ H ₂₂ O	C ₁₁ H ₂₀ O
Molecular Weight	168.28 g/mol	154.25 g/mol	170.30 g/mol	168.28 g/mol
Vapor Pressure	0.045 mmHg @ 25°C (estimated) [1]	0.080 mmHg @ 20°C	0.083 mmHg @ 25°C (estimated)	0.039 mmHg @ 25°C (estimated) [2]
Boiling Point	-	-	239.94°C @ 760 mmHg	239.94°C @ 760 mmHg
Flash Point	95.50°C (estimated)[1]	82.78°C	96.11°C	92.78°C
logP (o/w)	4.300 (estimated)[1]	3.769 (estimated)	4.480 (estimated)	4.072 (estimated)
Water Solubility	22.27 mg/L @ 25°C (estimated) [1]	67.82 mg/L @ 25°C (estimated)	14.27 mg/L @ 25°C (estimated)	-

Volatility Characteristics and Experimental Determination

Volatility, a critical parameter for aroma and flavor compounds, is primarily indicated by the vapor pressure. The estimated vapor pressure of **4(Z)-Undecenal** is 0.045 mmHg at 25°C.[1]

Experimental Protocol: Static Vapor Pressure Measurement

The static method is a precise technique for determining the vapor pressure of liquid and solid substances over a wide pressure range.[3]

Objective: To determine the equilibrium vapor pressure of **4(Z)-Undecenal** at various temperatures.

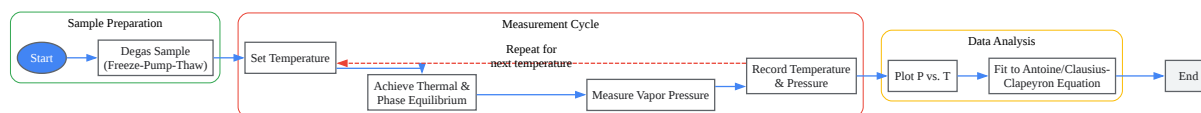
Apparatus:

- A thermostatically controlled sample container.
- A pressure measuring device (e.g., capacitance diaphragm manometer).
- A vacuum pump.
- A temperature control and measurement system.

Procedure:

- **Sample Preparation:** A pure sample of **4(Z)-Undecenal** is introduced into the sample container. The sample must be thoroughly degassed to remove any dissolved gases, which can be achieved through repeated freeze-pump-thaw cycles.
- **Equilibration:** The sample container is heated to a precisely controlled temperature. The system is allowed to reach thermal and phase equilibrium, where the rate of evaporation equals the rate of condensation.
- **Measurement:** Once equilibrium is established, the pressure exerted by the vapor phase is measured using the pressure sensor. This pressure is the vapor pressure of the substance at that specific temperature.
- **Data Collection:** The procedure is repeated at several different temperatures to obtain a vapor pressure curve.

Data Analysis: The relationship between vapor pressure and temperature is often described by the Clausius-Clapeyron or Antoine equation, which can be used to interpolate or extrapolate vapor pressure values.



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Static Vapor Pressure Measurement Workflow

Diffusion Characteristics and Experimental Determination

The diffusion coefficient is a measure of the rate at which a substance spreads in a given medium, such as air. This property is fundamental to understanding the transport of aroma molecules from a source to a receptor. While an experimentally determined diffusion coefficient for **4(Z)-Undecenal** in air is not readily available in the literature, it can be determined using established methods for volatile organic compounds (VOCs).

Experimental Protocol: Twin-Tube Diffusion Method

This method allows for the determination of the diffusion coefficient of a volatile substance in air by measuring its rate of evaporation under controlled conditions.

Objective: To determine the diffusion coefficient of **4(Z)-Undecenal** in air.

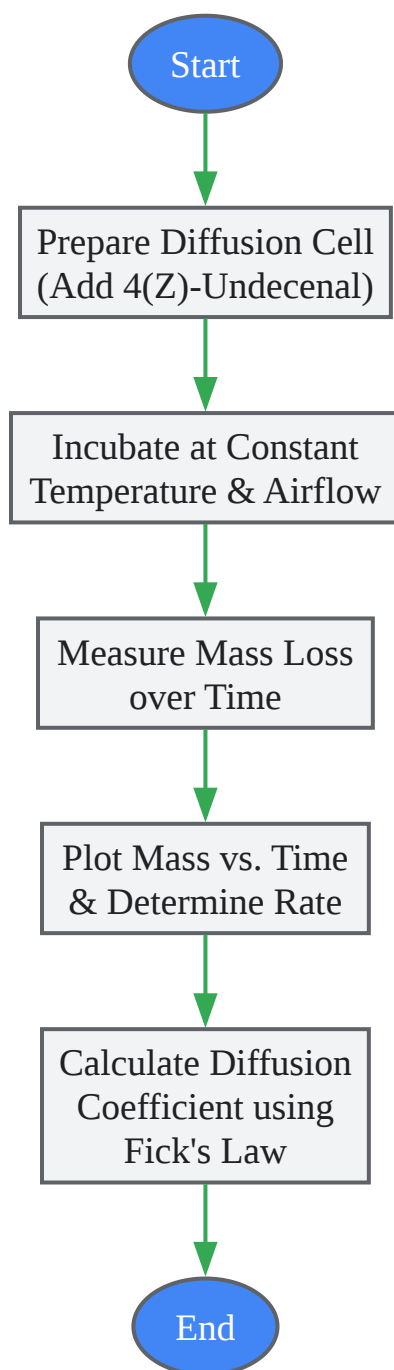
Apparatus:

- Diffusion cell (e.g., a Stefan tube or a twin-tube apparatus).
- Constant temperature bath or chamber.
- Analytical balance with high precision.

- Source of purified, still air.
- Capillary tubes of known dimensions.

Procedure:

- Preparation: A small, known amount of liquid **4(Z)-Undecenal** is placed at the bottom of a capillary tube of known length and diameter.
- Incubation: The tube is placed in a constant temperature environment with a gentle, controlled flow of air across the top of the tube to ensure the vapor concentration at the open end is effectively zero.
- Mass Loss Measurement: The mass of the tube is measured at regular time intervals. The rate of mass loss due to evaporation is determined from the slope of a plot of mass versus time.
- Calculation: Fick's first law of diffusion is used to calculate the diffusion coefficient from the rate of mass loss, the dimensions of the capillary tube, the vapor pressure of the substance at the experimental temperature, and its molecular weight.



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Diffusion Coefficient Measurement Workflow

Sensory Perception of Aldehydes

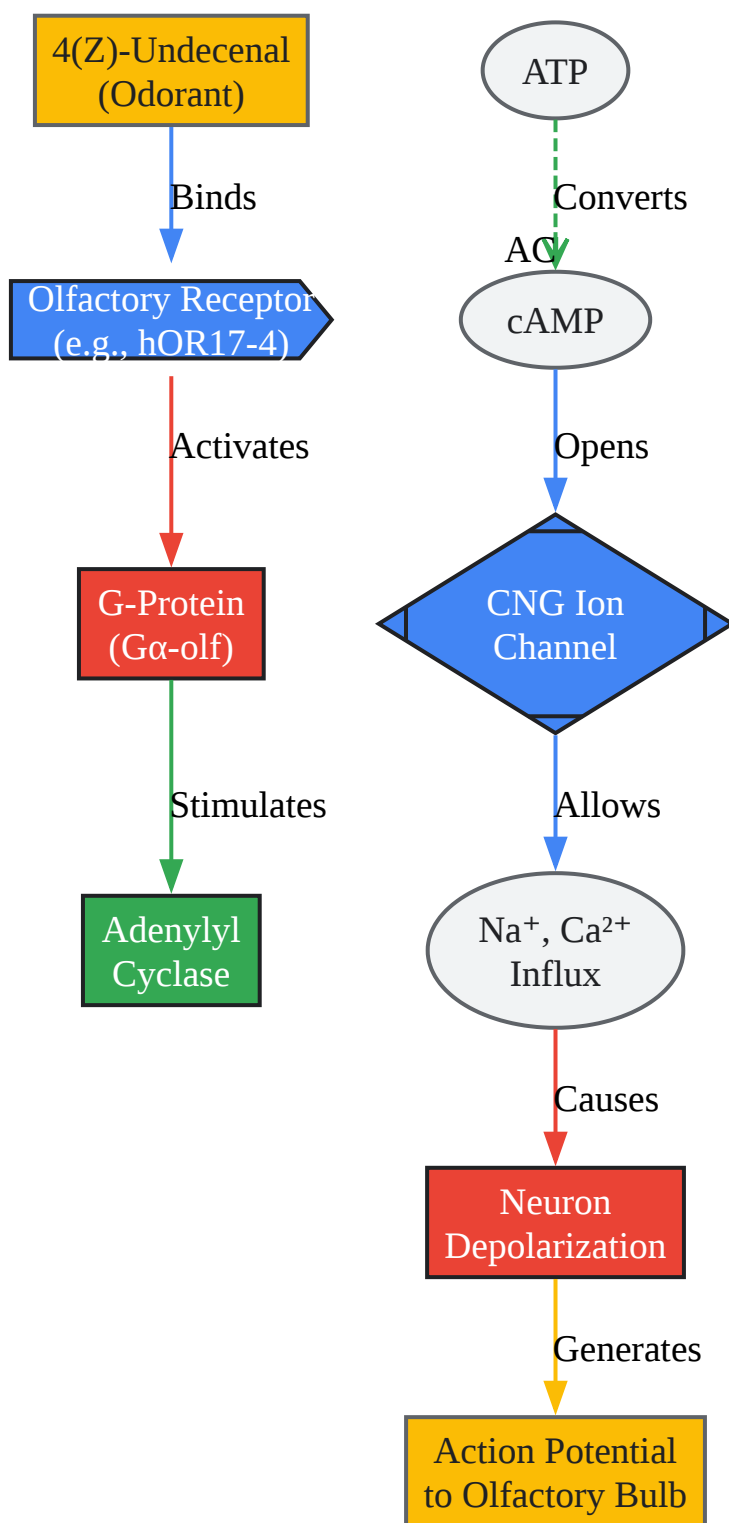
The perception of aldehydes like **4(Z)-Undecenal** is initiated by their interaction with olfactory receptors (ORs) in the nasal epithelium. This interaction triggers a signaling cascade that

results in the perception of smell.

Olfactory Signaling Pathway

The binding of an aldehyde odorant to a specific G-protein coupled olfactory receptor (GPCR) activates an associated G-protein ($G\alpha\text{-olf}$). This, in turn, stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). The elevated cAMP levels open cyclic nucleotide-gated (CNG) ion channels, causing an influx of cations (Na^+ and Ca^{2+}) and depolarization of the olfactory sensory neuron. This depolarization generates an action potential that is transmitted to the olfactory bulb in the brain, where the signal is further processed.^[1]

Several olfactory receptors have been identified to respond to aldehydes. For instance, the rat olfactory receptor OR-I7 is known to be activated by various aldehydes.^[1] In humans, the receptor hOR17-4 (also known as OR1D2) has been shown to be involved in the perception of aldehydes, with undecanal acting as an antagonist.^[4]



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Generalized Olfactory Signaling Pathway for Aldehydes

Conclusion

This technical guide has provided an in-depth look at the volatility and diffusion characteristics of **4(Z)-Undecenal**. While some physicochemical data for this specific isomer are based on estimations, this document outlines the robust experimental protocols required for their precise determination. The provided workflow diagrams and the generalized signaling pathway for aldehyde perception offer a solid foundation for researchers and professionals in the fields of flavor science, fragrance development, and sensory neuroscience. Further experimental investigation is encouraged to refine the quantitative data for **4(Z)-Undecenal** and to elucidate its specific interactions with the olfactory receptor repertoire.

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